

AM-8735: Application Notes and Protocols for Mouse Models

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Compound of Interest

Compound Name: AM-8735

Cat. No.: B12432730

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Introduction

AM-8735 is a potent and selective small-molecule inhibitor of the MDM2-p53 protein-protein interaction, with a reported IC₅₀ of 25 nM.^[1] By disrupting the binding of MDM2 to p53, **AM-8735** prevents the MDM2-mediated ubiquitination and subsequent proteasomal degradation of p53. This leads to the stabilization and activation of p53, a critical tumor suppressor protein. In cancer cells with wild-type p53, the restoration of p53 function can induce cell cycle arrest, apoptosis, and senescence, thereby inhibiting tumor growth. These application notes provide detailed protocols for the use of **AM-8735** in preclinical mouse models, with a focus on dosing, administration, and evaluation of in vivo efficacy.

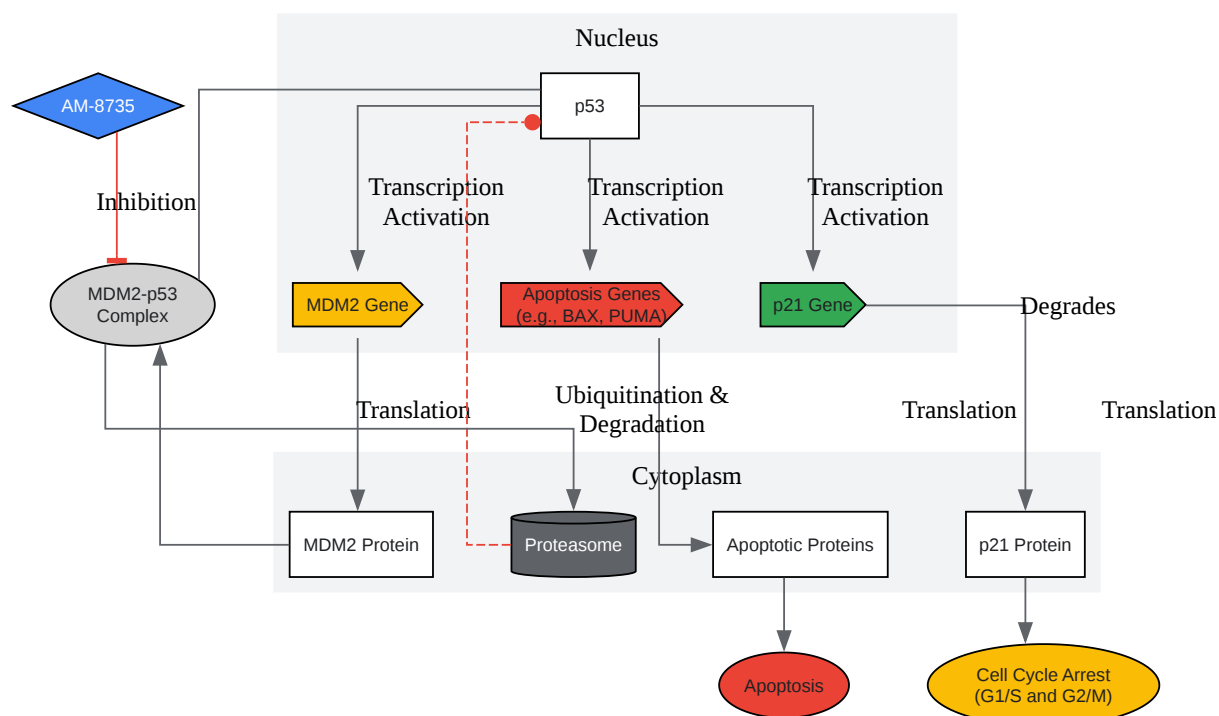
Data Presentation

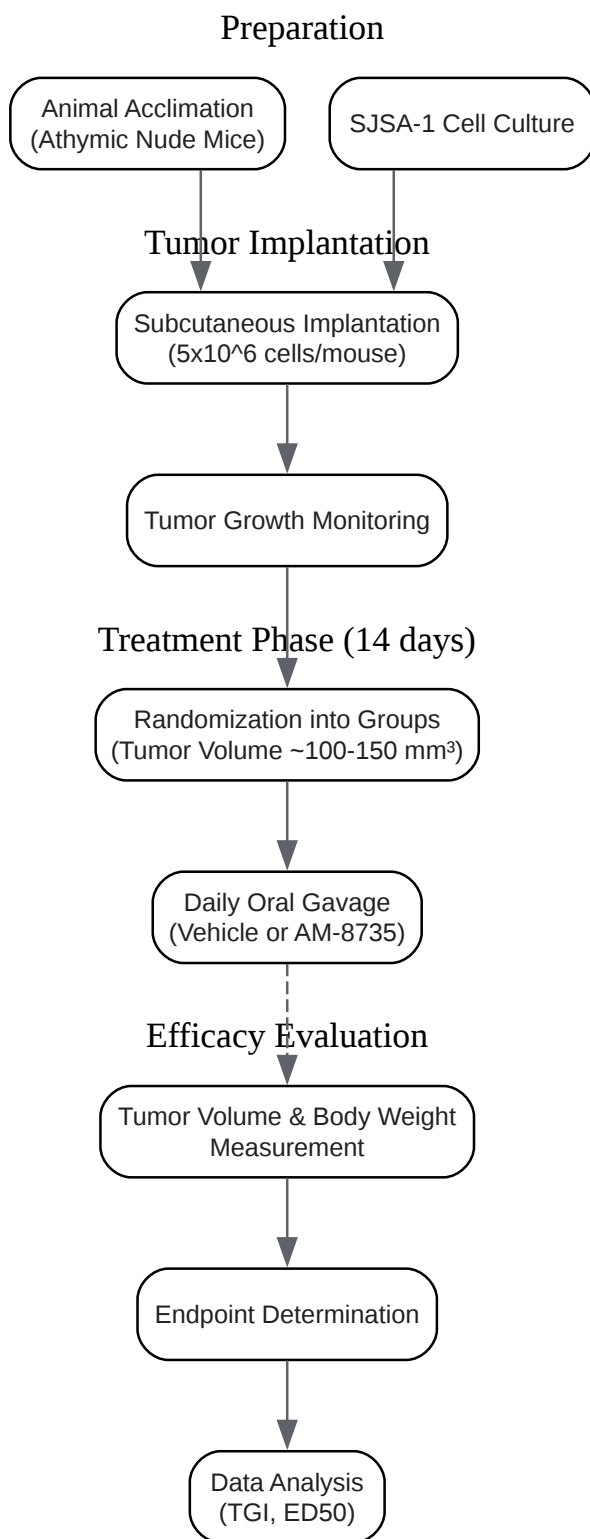
While specific pharmacokinetic parameters such as C_{max}, T_{max}, half-life, and bioavailability for **AM-8735** in mouse models are not publicly available in the reviewed literature, in vivo efficacy data has been reported. The following table summarizes the available quantitative data for **AM-8735** in a mouse xenograft model.

Parameter	Value	Mouse Model	Tumor Model	Administration	Dosing Schedule	Vehicle	Source
Effective Dose (ED50)	41 mg/kg	Female Athymic Nude Mice	SJSA-1 Osteosarcoma Xenograft	Oral Gavage	Once daily (q.d.) for 2 weeks	15% HP β CD, 1% Pluronic F68, pH 8	[1]
Tested Dose Range	5, 25, 50, 100 mg/kg	Female Athymic Nude Mice	SJSA-1 Osteosarcoma Xenograft	Oral Gavage	Once daily (q.d.) for 2 weeks	15% HP β CD, 1% Pluronic F68, pH 8	[1]

Signaling Pathway

The mechanism of action of **AM-8735** involves the disruption of the MDM2-p53 negative feedback loop, leading to the activation of the p53 signaling pathway.





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References

- 1. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
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